

Application Notes and Protocols: Preparing VU-1545 Stock Solution

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Compound of Interest

Compound Name: VU-1545

Cat. No.: B1684061

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **VU-1545**, a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5). Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in in vitro and in vivo experimental settings.

Compound Information

VU-1545 is a potent and selective tool compound for studying the potentiation of mGluR5 activity. Its modulation of the receptor has been shown to impact downstream signaling pathways, such as the Akt pathway, making it a valuable pharmacological tool in neuroscience research, particularly in studies related to neuroprotection and synaptic plasticity.[1][2]

Table 1: Chemical and Physical Properties of **VU-1545**

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₅ FN ₄ O ₃	[3]
Molecular Weight	402.38 g/mol	[3]
Appearance	Light yellow to yellow solid	[3]
Purity	≥98% (HPLC)	
CAS Number	890764-63-3	[3]

Solubility and Storage

Proper dissolution and storage are critical for maintaining the integrity of **VU-1545**.

Table 2: Solubility Data

Solvent	Maximum Concentration	Notes	Source
DMSO	100 mg/mL (248.52 mM)	Ultrasonic assistance may be required. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.	[3]

Table 3: Stock Solution Storage Conditions

Storage Temperature	Shelf Life	Notes	Source
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[1] [3]
-80°C	6 months	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.	[1] [3]
Powder (at -20°C)	3 years	[3]	
Powder (at 4°C)	2 years	[3]	

Experimental Protocols

Materials and Equipment

- **VU-1545** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, disposable tips
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM VU-1545 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions for cell-based assays.

Step 1: Calculation

- Determine the mass of **VU-1545** required. For a 10 mM solution, the calculation based on the molecular weight (402.38 g/mol) is as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - For 1 mL of a 10 mM stock: $\text{Mass} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 402.38 \text{ g/mol} * 1000 \text{ mg/g} = 4.0238 \text{ mg}$

Step 2: Weighing

- Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance.
- Carefully weigh out approximately 4.02 mg of **VU-1545** powder into the tube. Record the exact weight.

Step 3: Dissolution

- Using the exact weight of the **VU-1545** powder, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 402.38 \text{ g/mol}) / 0.010 \text{ mol/L}$
- Add the calculated volume of anhydrous DMSO to the tube containing the **VU-1545** powder.

Step 4: Mixing

- Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.

Step 5: Aliquoting and Storage

- To prevent degradation from multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][3]}

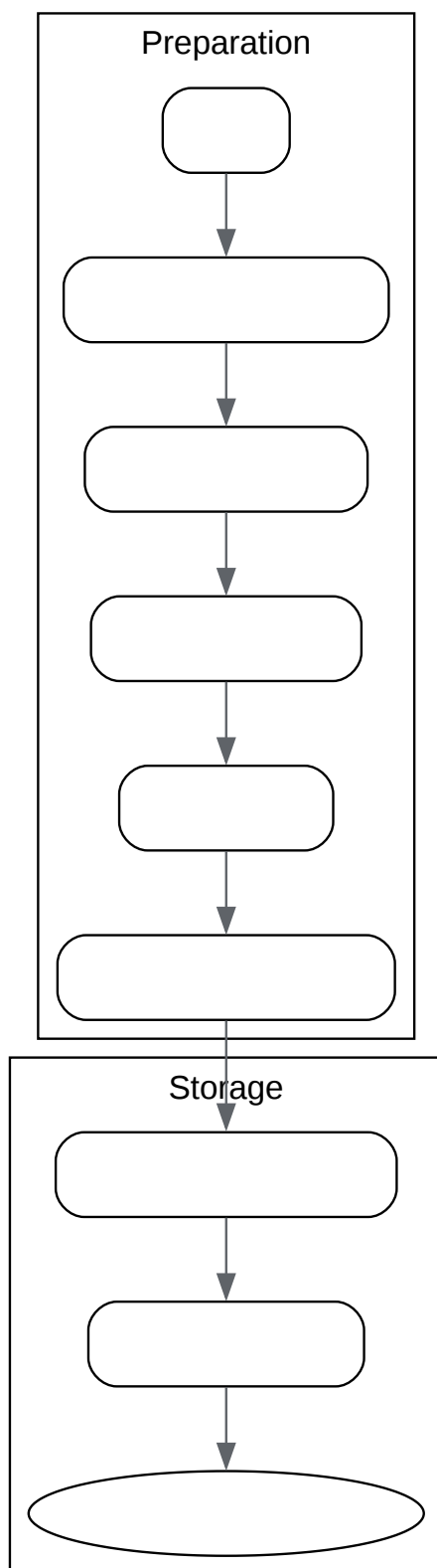
Table 4: Example Volumes for Stock Solution Preparation

Desired Concentration	Mass of VU-1545 for 1 mL	Mass of VU-1545 for 5 mL	Mass of VU-1545 for 10 mL
1 mM	0.402 mg	2.01 mg	4.02 mg
5 mM	2.01 mg	10.06 mg	20.12 mg
10 mM	4.02 mg	20.12 mg	40.24 mg

Visualized Workflow and Signaling Pathway

Experimental Workflow: VU-1545 Stock Solution Preparation

The following diagram outlines the key steps in the preparation of a **VU-1545** stock solution.

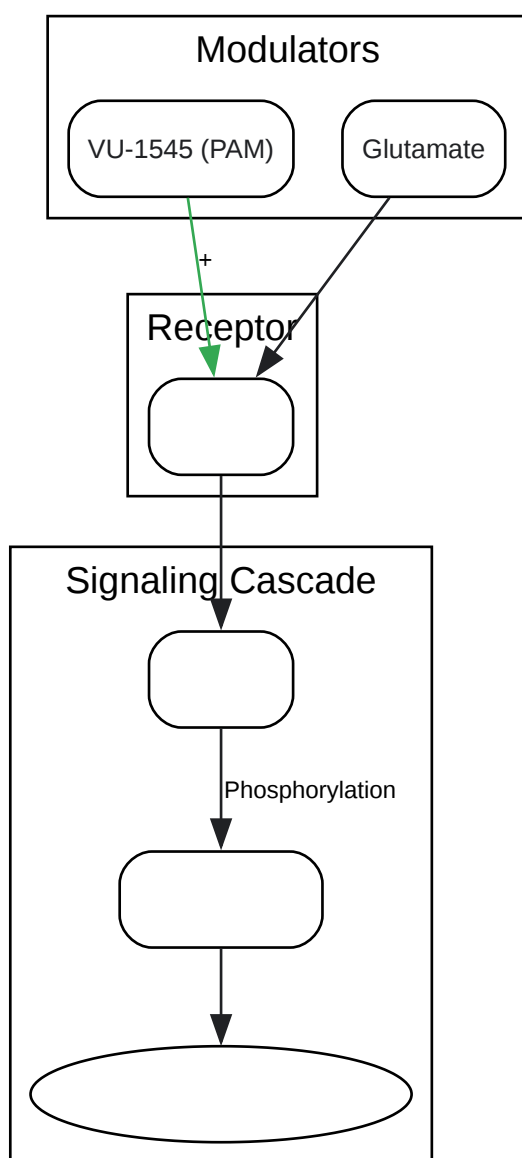


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Caption: Workflow for preparing **VU-1545** stock solution.

Signaling Pathway: VU-1545 Modulation of mGluR5-Akt Pathway

VU-1545 acts as a positive allosteric modulator of mGluR5, enhancing its response to the endogenous ligand, glutamate. This potentiation can lead to the activation of downstream signaling cascades, including the neuroprotective Akt pathway.[1][2] **VU-1545** has been observed to promote the phosphorylation and activation of Akt.[1][3]



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Caption: **VU-1545** enhances mGluR5 signaling via the Akt pathway.

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